

Dissolving [Pyr1]-Apelin-13 for In Vitro Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: [Pyr1]-Apelin-13

CAS No.: 217082-60-5

Cat. No.: B550190

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For Researchers, Scientists, and Drug Development Professionals

Introduction

[Pyr1]-Apelin-13 is a highly potent and stable isoform of the apelin peptide family, acting as an endogenous ligand for the G protein-coupled apelin receptor (APJ).[1] Its significant roles in cardiovascular regulation, angiogenesis, and other physiological processes make it a key target for in vitro studies in various research and drug development fields.[2][3] Proper dissolution and handling of this peptide are critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols and application notes for the dissolution and use of **[Pyr1]-Apelin-13** in in vitro assays.

Physicochemical Properties and Solubility

[Pyr1]-Apelin-13 is a pyroglutamylated form of apelin-13, which enhances its stability.[4] It is typically supplied as a lyophilized powder. The presence of trifluoroacetic acid (TFA) as a counterion from the purification process can affect the net weight and solubility of the peptide, though it generally enhances solubility in aqueous solutions.[1] For most standard in vitro assays, residual TFA levels are not expected to cause interference.[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **[Pyr1]-Apelin-13**.

Parameter	Value	Source
Molecular Weight	1533.8 g/mol	[5] [6]
Purity	≥95%	
Solubility in Water	Up to 100 mg/mL (may require sonication)	[5] [6] [7] [8]
Solubility in DMSO	Up to 100 mg/mL	[6]
APJ Receptor Binding Affinity (EC50)	0.37 nM	[1]
APJ Receptor Binding Affinity (Kd)	4.5 nM	[6]

Experimental Protocols

Reconstitution of Lyophilized **[Pyr1]-Apelin-13**

This protocol describes the preparation of a high-concentration stock solution.

Materials:

- Lyophilized **[Pyr1]-Apelin-13** peptide
- Sterile, nuclease-free water or anhydrous dimethyl sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional, for water-based solutions)
- Sterile, low-protein binding microcentrifuge tubes

Protocol:

- **Pre-equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- **Solvent Selection:** Choose the appropriate solvent based on experimental requirements. For most cell-based assays, sterile water is the preferred solvent. DMSO can be used for higher concentration stocks, but the final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent-induced cellular toxicity.
- **Reconstitution:**
 - Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.
 - Carefully open the vial and add the calculated volume of sterile water or DMSO to achieve the desired stock concentration (e.g., 1 mM).
 - For a 1 mM stock solution, add 652 μ L of solvent per 1 mg of peptide.
- **Dissolution:**
 - Gently vortex the vial to mix.
 - If using water and the peptide does not fully dissolve, sonication in an ultrasonic water bath for a few minutes can aid dissolution.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- **Sterilization (for aqueous solutions):** If the stock solution is prepared in water for use in sterile cell culture, it is recommended to filter-sterilize it through a 0.22 μ m syringe filter.[\[5\]](#)
- **Aliquoting and Storage:**
 - Aliquot the stock solution into sterile, low-protein binding microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[5\]](#)[\[6\]](#)

Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the stock solution to the final working concentration for use in in vitro assays.

Materials:

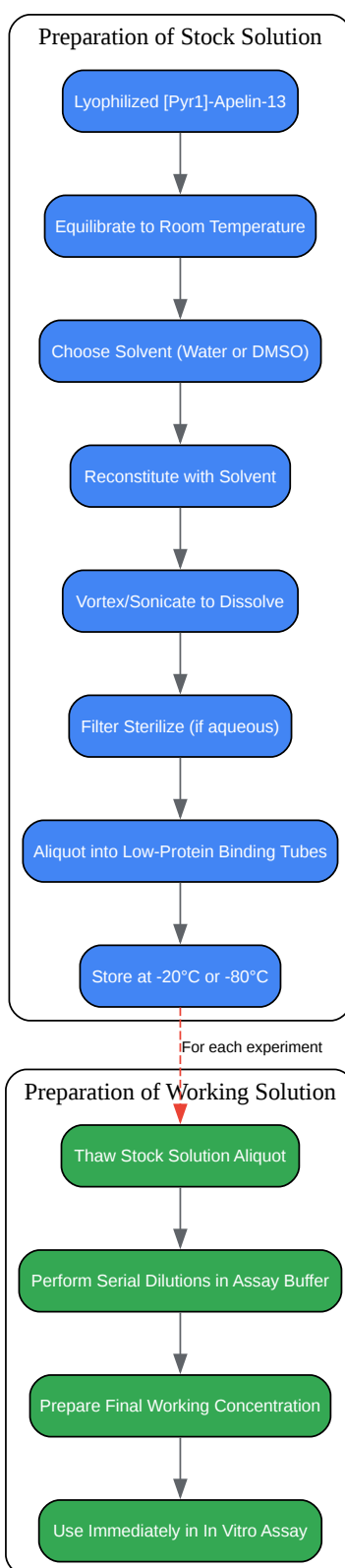
- **[Pyr1]-Apelin-13** stock solution
- Appropriate assay buffer or cell culture medium (pre-warmed to 37°C for cell-based assays)
- Sterile, low-protein binding microcentrifuge tubes

Protocol:

- Thawing: Thaw a single aliquot of the **[Pyr1]-Apelin-13** stock solution at room temperature or on ice.
- Serial Dilution: Perform serial dilutions of the stock solution in the appropriate assay buffer or cell culture medium to achieve the desired final concentrations. It is recommended to prepare fresh working solutions for each experiment.
- Final Concentration: The optimal concentration of **[Pyr1]-Apelin-13** will vary depending on the specific in vitro assay and cell type. Based on its high potency, typical working concentrations are in the nanomolar (nM) to picomolar (pM) range.^[3] For example, in functional assays such as cAMP inhibition or β -arrestin recruitment, concentrations ranging from 0.1 nM to 100 nM are commonly used.^[9]
- Mixing: Gently mix the working solution by pipetting up and down before adding it to the assay plate.

Mandatory Visualizations

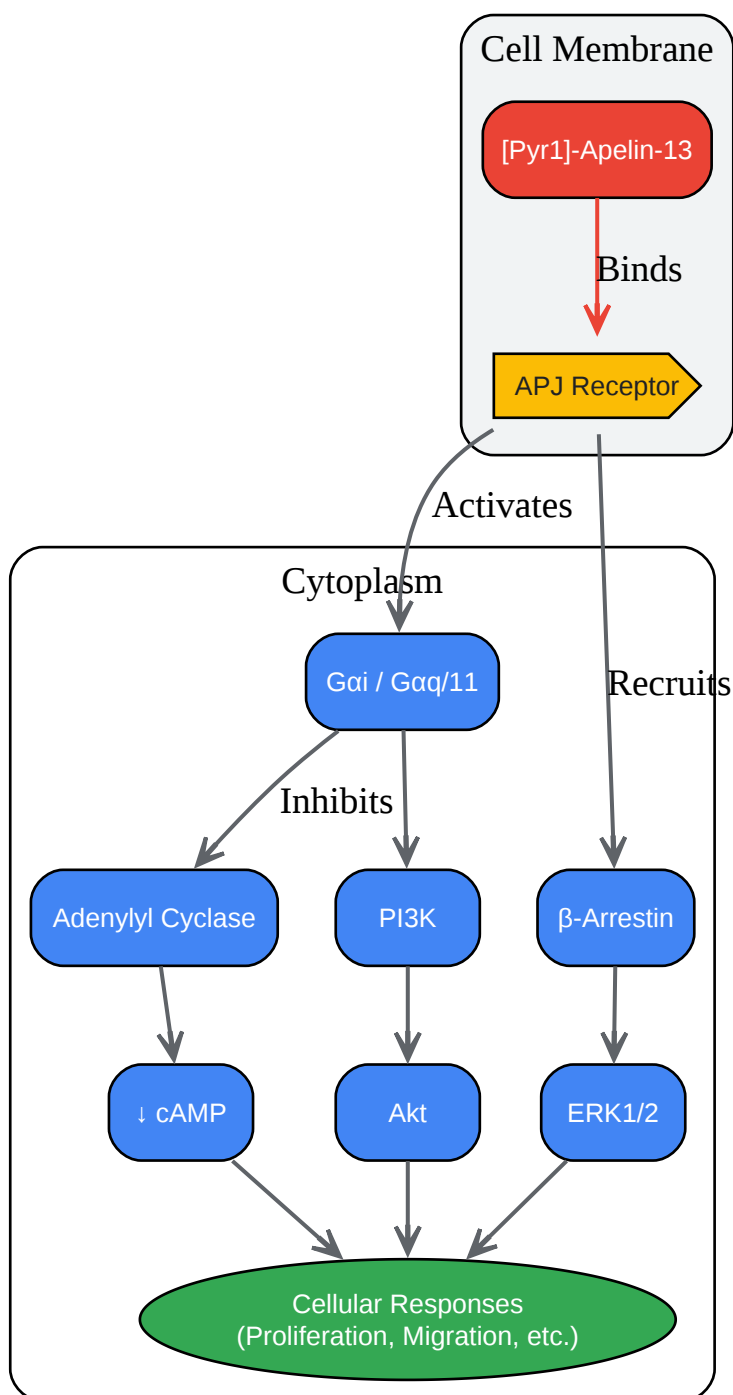
[Pyr1]-Apelin-13 Dissolution and Preparation Workflow



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Caption: Workflow for dissolving and preparing **[Pyr1]-Apelin-13**.

[Pyr1]-Apelin-13 Signaling Pathways



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Caption: Simplified signaling pathways of **[Pyr1]-Apelin-13**.

Conclusion

The protocols and information provided in this document are intended to serve as a comprehensive guide for researchers utilizing **[Pyr1]-Apelin-13** in in vitro assays. Adherence to these guidelines for dissolution, storage, and handling will contribute to the generation of accurate and reproducible data, thereby advancing our understanding of the physiological and pathological roles of the apelin system.

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